

Pantoprazole Impurity A: A Comprehensive Guide to Reference Standard Availability and Analytical Methods

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Compound of Interest

Compound Name: *Pantoprazole Impurity A*

Cat. No.: *B13401856*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a thorough overview of the availability of **Pantoprazole Impurity A** reference standards, their sources, and the analytical methodologies crucial for its identification and quantification. This document is intended to serve as a vital resource for professionals engaged in the research, development, and quality control of pantoprazole-related pharmaceutical products.

Introduction to Pantoprazole Impurity A

Pantoprazole Impurity A, chemically known as 5-(Difluoromethoxy)-2-[[[3,4-dimethoxypyridin-2-yl)methyl]sulfonyl]-1H-benzimidazole, is a significant process-related impurity and potential degradant of Pantoprazole, a widely used proton pump inhibitor.^{[1][2]} Its effective identification and control are paramount to ensure the safety, efficacy, and regulatory compliance of Pantoprazole drug products. The availability of a well-characterized reference standard for **Pantoprazole Impurity A** is therefore essential for accurate analytical testing.

Availability and Sources of Pantoprazole Impurity A Reference Standard

Pantoprazole Impurity A reference standard is available from several reputable suppliers, including pharmacopoeial bodies and specialized chemical providers. These standards are crucial for method development, validation, and routine quality control testing.[3]

Pharmacopoeial Status:

Pantoprazole Impurity A is recognized by major pharmacopoeias, ensuring its importance in the quality assessment of Pantoprazole. It is officially listed as:

- British Pharmacopoeia (BP): **Pantoprazole Impurity A**[4][5]
- European Pharmacopoeia (EP): Pantoprazole EP Impurity A[1][2][6][7]
- United States Pharmacopeia (USP): Pantoprazole Related Compound A[1][6][7]

The CAS number for **Pantoprazole Impurity A** is 127780-16-9.[1][4][8] Common synonyms include Pantoprazole Sulfone.[1][6][7]

Commercial Suppliers:

A comprehensive list of commercial suppliers offering **Pantoprazole Impurity A** reference standards is provided below. Most suppliers provide a Certificate of Analysis (CoA) and detailed characterization data, which may include ¹H-NMR, Mass Spectrometry (MS), High-Performance Liquid Chromatography (HPLC), Infrared Spectroscopy (IR), and Thermogravimetric Analysis (TGA).[6]

Supplier	Product Name	Catalogue Number	Additional Information
LGC Standards (distributor for BP)	pantoprazole impurity A	BP 1198	Supplied as a British Pharmacopoeia Chemical Reference Substance (BPCRS). Pack size is typically 25 mg.[4][5]
SynZeal Research	Pantoprazole EP Impurity A	Not specified	Provides CoA and analytical data.[1]
Veeprho	Pantoprazole EP Impurity A	Not specified	Adheres to USP, EMA, JP, and BP guidelines. Accompanied by a Structure Elucidation Report (SER).[2]
Simson Pharma Limited	Pantoprazole EP Impurity A	Not specified	Accompanied by a Certificate of Analysis. [9]
Pharmaffiliates	Pantoprazole - Impurity A	PA1605010	Provides high purity reference standard.[8][10]
GLP Pharma Standards	Pantoprazole EP Impurity A	GL-P0202	Supplied with CoA, ¹ H-NMR, MASS, HPLC, IR, and Potency by TGA.[6]
SynThink Research Chemicals	Pantoprazole EP Impurity A	SA29101	Provides comprehensive characterization data and CoA.
Chemicea Pharmaceuticals	Pantoprazole EP Impurity A	Not specified	Impurity standard of Pantoprazole.[7]

Anant Pharmaceuticals Pvt. Ltd.	Pantoprazole EP Impurity A	Not specified	Manufacturer and supplier in India.[11]
Opulent Pharma	Pantoprazole EP Impurity A	Not specified	In-stock inventory.[12]

Experimental Protocols: Analytical Methodologies

The quantification and identification of **Pantoprazole Impurity A** are predominantly achieved through reversed-phase high-performance liquid chromatography (RP-HPLC). The following section details a typical HPLC method synthesized from various pharmacopoeial monographs and scientific literature.

A. HPLC Method for the Determination of Pantoprazole and its Related Substances (including Impurity A)

This method is a representative protocol for the separation and quantification of Pantoprazole and its impurities.

1. Chromatographic Conditions:

- Column: A common choice is a C18 column, such as Hypersil ODS (250 x 4.6 mm, 5 µm particle size).[1][4]
- Mobile Phase: A gradient elution is typically employed.
 - Mobile Phase A: 0.01 M phosphate buffer (pH 7.0).[1][4]
 - Mobile Phase B: Acetonitrile.[1][4]
- Gradient Program: A time-based gradient program should be developed to ensure adequate separation of all impurities. For example, a gradient could start with a higher proportion of Mobile Phase A and gradually increase the proportion of Mobile Phase B.
- Flow Rate: 1.0 mL/min.[1][2][4]

- Detection: UV detection at 290 nm.[1][2][4]
- Column Temperature: Ambient or controlled at 30°C or 40°C.[2]
- Injection Volume: 20 µL.[1]

2. Preparation of Solutions:

- Diluent: A mixture of acetonitrile and 0.1 M sodium hydroxide (50:50, v/v) or a mixture of acetonitrile and water (1:1) is often used.[1][13]
- Standard Solution (Impurity A): Accurately weigh a suitable amount of **Pantoprazole Impurity A** reference standard and dissolve it in the diluent to obtain a known concentration.
- Sample Solution: Accurately weigh and dissolve the Pantoprazole drug substance or product in the diluent to a specified concentration.
- System Suitability Solution: A solution containing known concentrations of Pantoprazole and **Pantoprazole Impurity A** is prepared to verify the performance of the chromatographic system. The resolution between the peaks of Pantoprazole and Impurity A is a critical system suitability parameter.[2][5]

3. System Suitability:

The system is deemed suitable for use if the resolution between the Pantoprazole and Impurity A peaks is greater than a specified value (e.g., >1.5 or >2.0) and the relative standard deviation (RSD) for replicate injections of the standard solution is within acceptable limits (e.g., <10%).[2]

4. Analysis:

Inject equal volumes of the blank (diluent), standard solution, and sample solution into the chromatograph. Record the chromatograms and measure the peak areas.

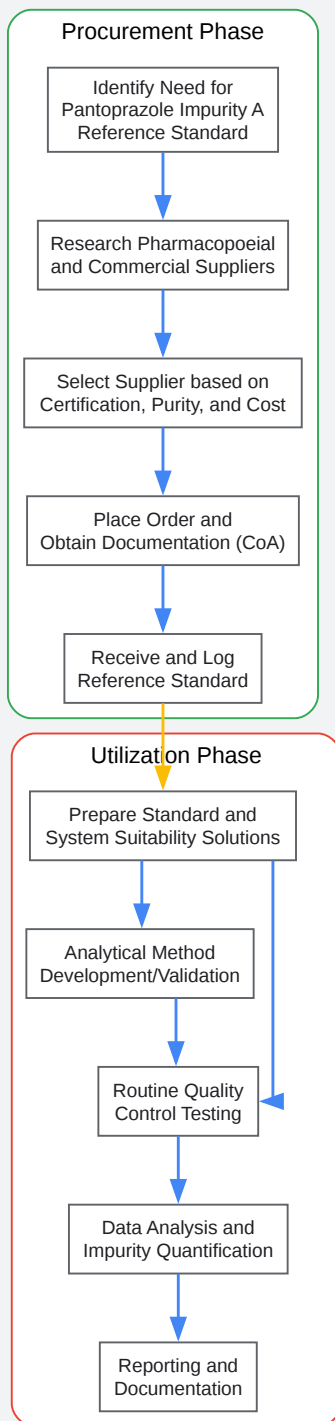
5. Calculation:

The amount of **Pantoprazole Impurity A** in the sample is calculated by comparing the peak area of Impurity A in the sample chromatogram with the peak area of Impurity A in the standard chromatogram.

Visualization of Procurement and Utilization Workflow

The following diagram illustrates the logical workflow for procuring and utilizing a **Pantoprazole Impurity A** reference standard in a pharmaceutical quality control setting.

Workflow for Procurement and Utilization of Pantoprazole Impurity A Reference Standard

[Click to download full resolution via product page](#)Caption: Procurement and utilization workflow for **Pantoprazole Impurity A**.

This guide provides a foundational understanding for professionals working with Pantoprazole. For specific applications, it is imperative to consult the relevant pharmacopoeial monographs and internal standard operating procedures.

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References

- [1. benchchem.com](https://www.benchchem.com) [benchchem.com]
- [2. jocpr.com](https://www.jocpr.com) [jocpr.com]
- [3. Bot Verification](https://www.rasayanjournal.co.in) [rasayanjournal.co.in]
- [4. scielo.br](https://www.scielo.br) [scielo.br]
- [5. uspbpep.com](https://www.uspbpep.com) [uspbpep.com]
- [6. CN110487918B - Method for analyzing genotoxic impurities in pantoprazole sodium and initial raw material thereof - Google Patents](#) [patents.google.com]
- [7. scribd.com](https://www.scribd.com) [scribd.com]
- [8. researchgate.net](https://www.researchgate.net) [researchgate.net]
- [9. phenomenex.blob.core.windows.net](https://phenomenex.blob.core.windows.net) [phenomenex.blob.core.windows.net]
- [10. pharmaffiliates.com](https://www.pharmaffiliates.com) [pharmaffiliates.com]
- [11. scribd.com](https://www.scribd.com) [scribd.com]
- [12. A validated stability indicating HPLC method for the determination of process-related impurities in pantoprazole bulk d...](https://ouci.dntb.gov.ua) [ouci.dntb.gov.ua]
- [13. merckmillipore.com](https://www.merckmillipore.com) [merckmillipore.com]
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